

Personal protective equipment for handling (-)-Ethyl 2-bromobutyrate

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Compound of Interest

Compound Name: (-)-Ethyl 2-bromobutyrate

Cat. No.: B12732416

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Essential Safety and Handling Guide for (-)-Ethyl 2-bromobutyrate

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **(-)-Ethyl 2-bromobutyrate**.

This document provides critical safety and logistical information for the handling of **(-)-Ethyl 2-bromobutyrate**. The following protocols are based on the available safety data for ethyl 2-bromobutyrate and are intended to ensure the highest level of safety in the laboratory.

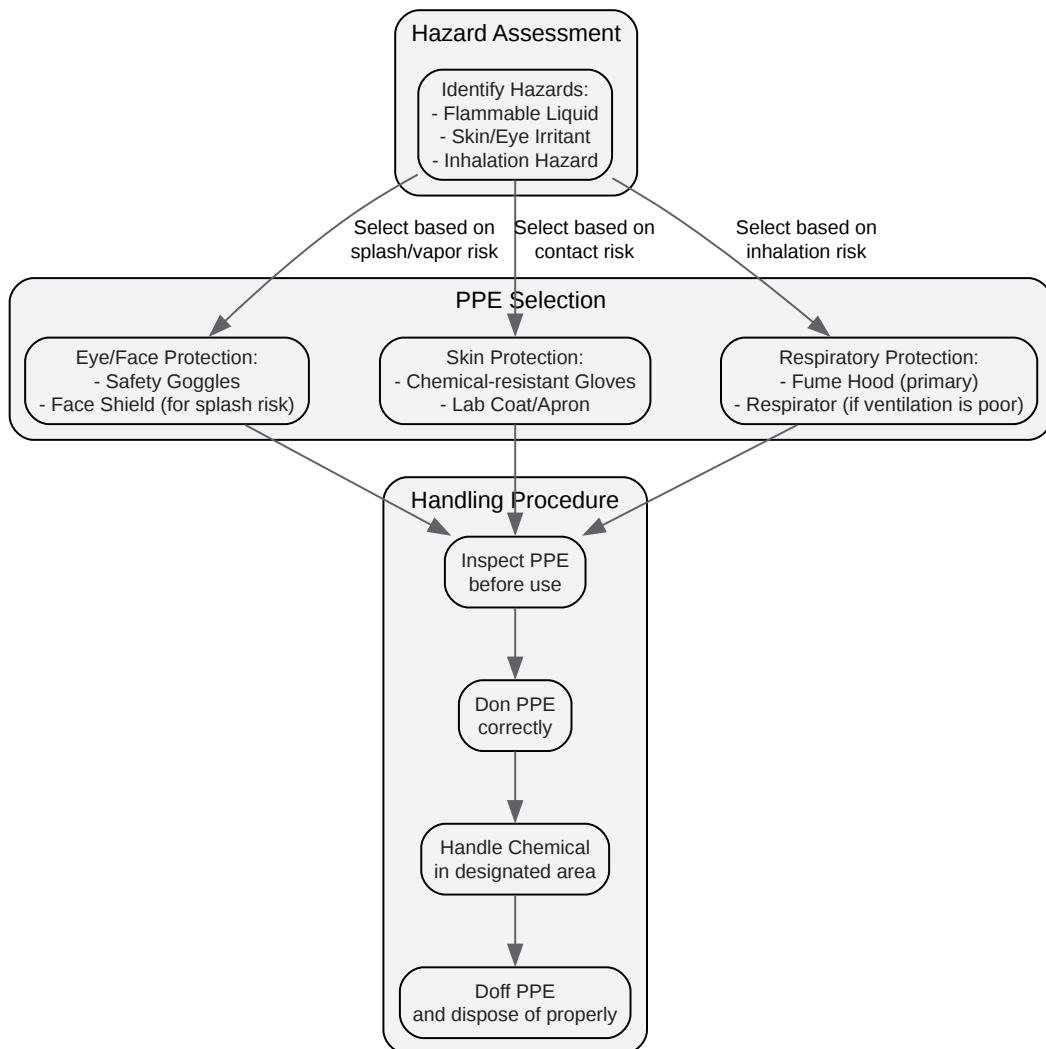
I. Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **(-)-Ethyl 2-bromobutyrate**. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation or damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.	Prevents skin contact, which can cause irritation.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Minimizes inhalation of vapors, which can cause respiratory tract irritation.
Hand Protection	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact.	Ensures barrier effectiveness and prevents cross-contamination.

PPE Selection Workflow

Workflow for PPE Selection with (-)-Ethyl 2-bromobutyrate

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Caption: Logical workflow for selecting and using PPE when handling **(-)-Ethyl 2-bromobutyrate**.

II. Operational Plan: Safe Handling and Storage

Strict adherence to the following procedures is mandatory to ensure a safe laboratory environment.

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.
- Use non-sparking tools and take precautionary measures against static discharges.
- Ground and bond containers and receiving equipment.
- Do not breathe mist, vapors, or spray.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place away from incompatible materials.
- Keep containers tightly closed.
- Incompatible materials include acids, bases, strong oxidizing agents, and reducing agents.

III. Disposal Plan

Proper disposal of **(-)-Ethyl 2-bromobutyrate** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.
- Contaminated PPE Disposal: Used gloves, lab coats, and other disposable PPE should be collected in a designated, labeled hazardous waste container for proper disposal.
- Spill Cleanup: In case of a spill, remove all sources of ignition. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the absorbed material and place it in a suitable, closed container for disposal.

IV. Emergency Procedures

Immediate and appropriate action is vital in an emergency.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

V. Physicochemical Data

The following table summarizes key quantitative data for ethyl 2-bromobutyrate.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ BrO ₂	--INVALID-LINK--
Molecular Weight	195.05 g/mol	--INVALID-LINK--
Boiling Point	177 °C	--INVALID-LINK--
Flash Point	56 °C (132.8 °F) - closed cup	--INVALID-LINK--
Density	1.321 g/mL at 25 °C	--INVALID-LINK--
Refractive Index	n _{20/D} 1.447	--INVALID-LINK--

Note: The safety and handling information provided is based on data for ethyl 2-bromobutyrate (the racemic mixture). While generally applicable, it is always best practice to consult the specific Safety Data Sheet (SDS) provided by the supplier for the particular stereoisomer being used.

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